

Application Notes and Protocols for BDP-13176 in Cell-Based Assays

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Compound of Interest

Compound Name: BDP-13176

Cat. No.: B15606656

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BDP-13176 is a potent and specific small molecule inhibitor of Fascin 1, an actin-bundling protein that plays a critical role in the formation of cell protrusions such as filopodia and invadopodia.^{[1][2][3]} Fascin 1 is overexpressed in numerous types of cancer and its expression levels often correlate with increased tumor aggressiveness, metastasis, and poor patient prognosis.^{[2][4]} By cross-linking actin filaments into tight, parallel bundles, Fascin 1 provides structural support for cellular extensions that are essential for cell migration and invasion.^{[2][5]} **BDP-13176** inhibits the actin-bundling activity of Fascin 1, thereby disrupting the formation of these migratory structures and presenting a promising strategy for anti-metastatic therapy.^{[1][2]} These application notes provide detailed protocols for utilizing **BDP-13176** in common cell-based assays to evaluate its effects on cancer cell migration, invasion, and actin cytoskeleton integrity.

Data Presentation

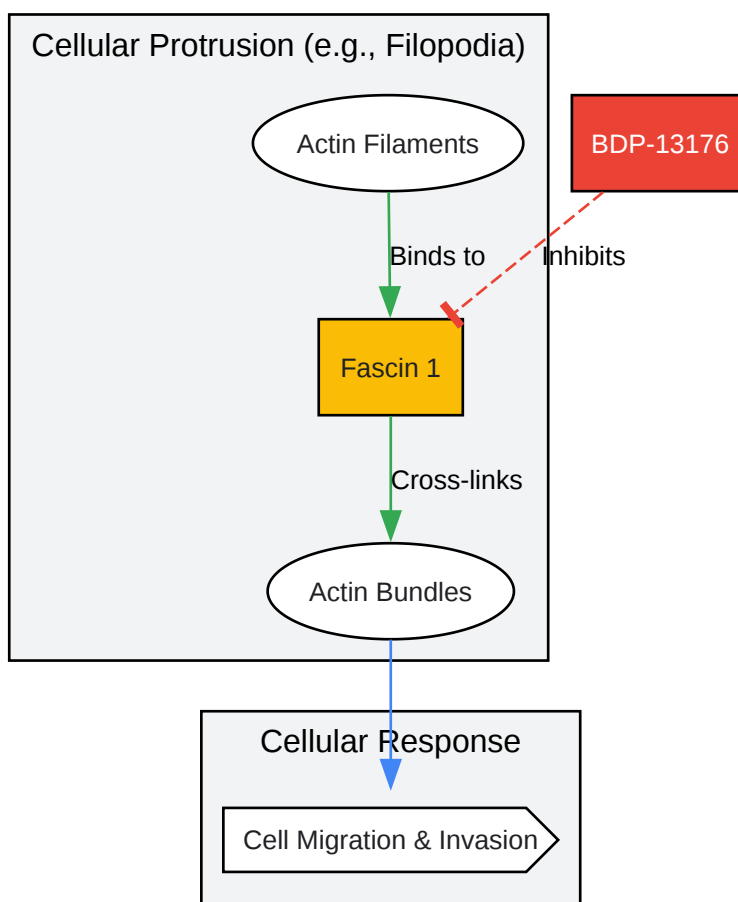
Quantitative data for **BDP-13176** is summarized in the table below.

Parameter	Value	Reference
Target	Fascin 1	[1][2][3]
Kd	90 nM	[1][3]
IC50 (in vitro actin-bundling)	240 nM	[1][2][3]
Effective Concentration (in vitro)	0 - 1 μ M	[2]

Signaling Pathway

The following diagram illustrates the role of Fascin 1 in actin bundling and cell migration, and the inhibitory effect of **BDP-13176**.

BDP-13176 Mechanism of Action



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Caption: **BDP-13176** inhibits Fascin 1, preventing actin bundling and cell migration.

Experimental Protocols

I. Cell Migration Assay (Boyden Chamber/Transwell Assay)

This protocol describes how to assess the effect of **BDP-13176** on the migratory capacity of cancer cells. A suitable cell line for this assay would be a line known to overexpress Fascin 1, such as the MDA-MB-231 breast cancer cell line.

Materials:

- 24-well plate with 8 µm pore size Transwell® inserts
- MDA-MB-231 cells (or other suitable Fascin 1-expressing cancer cell line)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Serum-free cell culture medium
- **BDP-13176** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Crystal Violet solution
- Cotton swabs
- Microscope

Procedure:

- Cell Preparation: Culture MDA-MB-231 cells to 70-80% confluency. The day before the assay, replace the complete medium with serum-free medium and incubate overnight.

- **Transwell Insert Preparation:** Rehydrate the Transwell inserts by adding 100 μ L of serum-free medium to the upper chamber and 600 μ L to the lower chamber. Incubate for 1-2 hours at 37°C.
- **Cell Seeding:** Harvest the serum-starved cells and resuspend them in serum-free medium at a concentration of 1×10^5 cells/mL.
- **Treatment:** Prepare different concentrations of **BDP-13176** (e.g., 0, 100, 250, 500, 1000 nM) in serum-free medium. Add 100 μ L of the cell suspension to the upper chamber of the Transwell inserts.
- **Chemoattractant:** Add 600 μ L of complete medium (containing 10% FBS as a chemoattractant) to the lower chamber. Add the corresponding concentrations of **BDP-13176** to both the upper and lower chambers to maintain a consistent concentration gradient.
- **Incubation:** Incubate the plate at 37°C in a humidified incubator with 5% CO₂ for 12-24 hours.
- **Cell Removal:** After incubation, carefully remove the medium from the upper chamber. Use a cotton swab to gently remove the non-migrated cells from the upper surface of the membrane.
- **Fixation and Staining:** Fix the migrated cells on the lower surface of the membrane by immersing the inserts in 4% PFA for 15 minutes. Stain the cells with 0.1% crystal violet solution for 30 minutes.
- **Washing and Drying:** Wash the inserts with PBS and allow them to air dry.
- **Quantification:** Count the stained cells in several random fields under a microscope. Alternatively, the dye can be eluted with 10% acetic acid, and the absorbance can be measured at 590 nm using a plate reader.

II. Cell Invasion Assay

This protocol is similar to the migration assay but includes a layer of extracellular matrix (ECM) to assess the invasive potential of the cells.

Materials:

- All materials from the Cell Migration Assay
- Matrigel® or a similar basement membrane extract

Procedure:

- Insert Coating: Thaw Matrigel® on ice. Dilute the Matrigel® with cold serum-free medium (the dilution factor should be optimized for the specific cell line). Add a thin layer (e.g., 50 µL) of the diluted Matrigel® to the upper chamber of the Transwell inserts and incubate at 37°C for at least 1 hour to allow for gelation.
- Follow steps 1-10 from the Cell Migration Assay protocol, with an extended incubation time (e.g., 24-48 hours) to allow for invasion through the Matrigel® barrier.

III. Actin Cytoskeleton Visualization (Immunofluorescence)

This protocol allows for the visualization of changes in the actin cytoskeleton, such as the loss of filopodia and stress fibers, upon treatment with **BDP-13176**.

Materials:

- Glass coverslips in a 24-well plate
- MDA-MB-231 cells (or other suitable cell line)
- Complete cell culture medium
- **BDP-13176** stock solution
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton™ X-100 in PBS
- 1% Bovine Serum Albumin (BSA) in PBS

- Fluorescently-labeled phalloidin (e.g., Alexa Fluor™ 488 Phalloidin)
- DAPI (4',6-diamidino-2-phenylindole)
- Mounting medium
- Fluorescence microscope

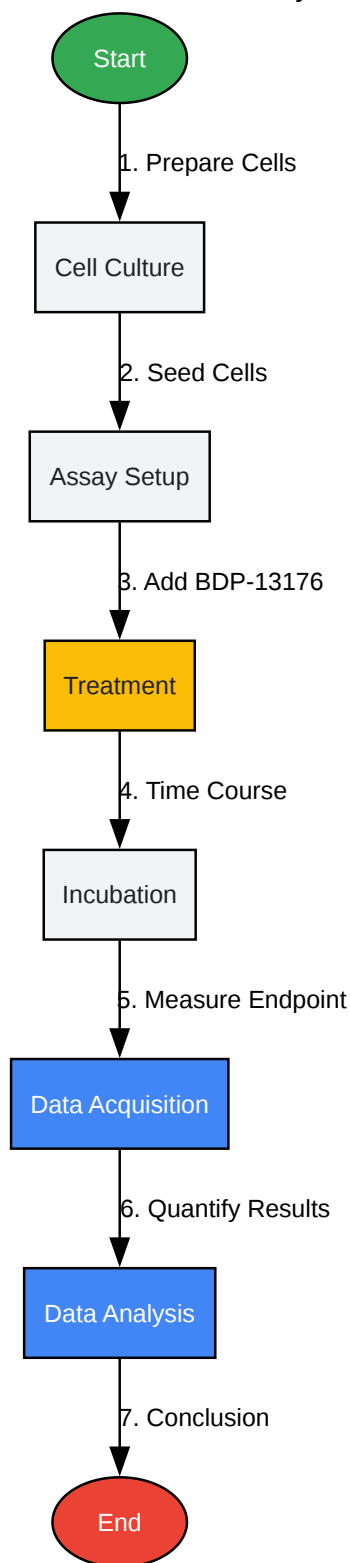
Procedure:

- Cell Seeding: Seed MDA-MB-231 cells onto glass coverslips in a 24-well plate and allow them to adhere and grow for 24 hours.
- Treatment: Treat the cells with different concentrations of **BDP-13176** (e.g., 0, 250, 1000 nM) for a suitable duration (e.g., 4-6 hours).
- Fixation: Gently wash the cells with PBS and fix with 4% PFA for 15 minutes at room temperature.
- Permeabilization: Wash the cells with PBS and permeabilize with 0.1% Triton™ X-100 in PBS for 10 minutes.
- Blocking: Wash with PBS and block with 1% BSA in PBS for 30 minutes.
- Staining: Incubate the cells with fluorescently-labeled phalloidin (to stain F-actin) and DAPI (to stain the nucleus) in 1% BSA in PBS for 1 hour at room temperature in the dark.
- Washing: Wash the cells three times with PBS.
- Mounting: Mount the coverslips onto microscope slides using a mounting medium.
- Imaging: Visualize the cells using a fluorescence microscope. Capture images to compare the actin cytoskeleton organization, specifically looking for a reduction in filopodia and stress fibers in the **BDP-13176**-treated cells compared to the control.

Experimental Workflow

The following diagram outlines the general workflow for a cell-based assay using **BDP-13176**.

BDP-13176 Cell-Based Assay Workflow



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Caption: General workflow for a cell-based assay with **BDP-13176**.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. cellbiolabs.com \[cellbiolabs.com\]](https://www.cellbiolabs.com)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. Fascin-1 in Cancer Cell Metastasis: Old Target-New Insights - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [5. The role of fascin-1 in the pathogenesis, diagnosis and management of respiratory related cancers - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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